Stability Profiling of 2,2-Disubstituted Cyclic Ethers

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Compound of Interest

Compound Name:	*6-(Bromomethyl)-2,2-dimethyloxane*
CAS No.:	*1871726-65-6*
Cat. No.:	*B2480175*

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From Chemical Liability to Pharmacophore Design

Executive Summary

The incorporation of cyclic ethers into drug scaffolds is a standard strategy to modulate lipophilicity (LogD), solubility, and metabolic stability. However, the specific substitution pattern drives the viability of these motifs.[1] While 3,3-disubstituted oxetanes have achieved status as robust bioisosteres for gem-dimethyl and carbonyl groups, 2,2-disubstituted cyclic ethers (oxiranes, oxetanes, and tetrahydrofurans) present a distinct set of stability challenges.

This guide analyzes the stability of 2,2-disubstituted cyclic ethers, focusing on the dichotomy between Thorpe-Ingold accelerated formation and acid-catalyzed degradation. It provides actionable protocols for assessing their hydrolytic and metabolic resilience in early-stage discovery.

Part 1: Thermodynamic & Kinetic Stability Profiles

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The stability of 2,2-disubstituted cyclic ethers is governed by two opposing forces: Ring Strain (thermodynamic instability) and the Gem-Dialkyl Effect (kinetic influence on formation and ring-opening).

The Ring Strain Hierarchy

The ring strain energy (RSE) dictates the baseline reactivity. As ring size increases, strain decreases, but the introduction of 2,2-substituents (typically alkyl or aryl) introduces steric compression and electronic stabilization of potential ring-opening intermediates.

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Cyclic Ether	Ring Size	Approx.[1][2][3][4] Strain (kcal/mol)	2,2-Disubstitution Impact	Primary Liability
Oxirane (Epoxide)	3	~27.5	Critical Instability. High strain + stable tertiary cation intermediate makes these transient species in acidic media.	Acid Hydrolysis (SN1-like)
Oxetane	4	~26.0	High Risk. Unlike stable 3,3-analogs, 2,2-oxetanes are prone to acid cleavage due to the "Tertiary Trap."	Acid Hydrolysis / Polymerization
Tetrahydrofuran (THF)	5	~6.0	Stable. The Thorpe-Ingold effect stabilizes the ring. 2,2-substitution blocks metabolic oxidation at the -site.	Oxidative Metabolism (at C5)

The "Tertiary Trap" Mechanism

A common misconception is that steric bulk (2,2-substitution) protects the ether oxygen from protonation. While it provides some steric shielding, it creates a fatal electronic flaw: stabilization of the ring-opened carbocation.

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Upon protonation, the ring opens to relieve strain.[5] In 2,2-disubstituted systems, this opening is regioselective toward the substituted carbon, generating a stable tertiary carbocation.[5] This renders 2,2-oxiranes and 2,2-oxetanes significantly more labile than their unsubstituted or 3,3-substituted counterparts.

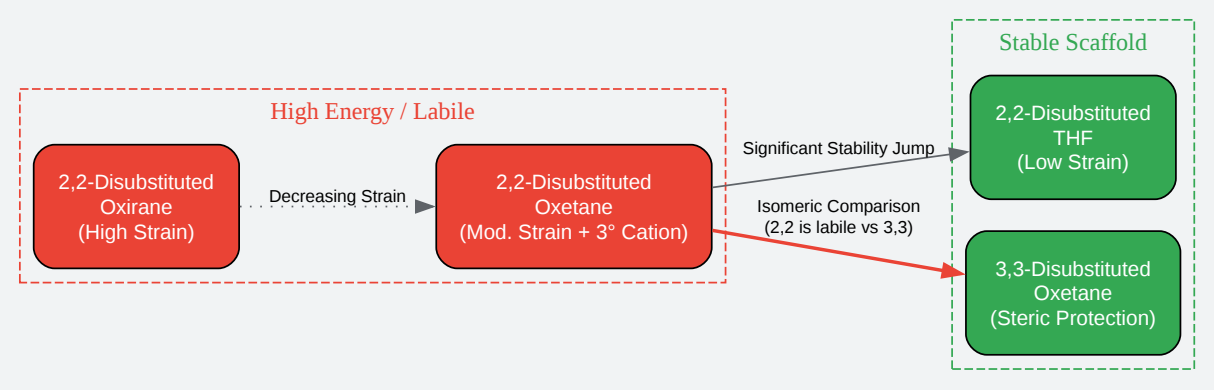

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Figure 1: Stability landscape of cyclic ethers. Note the divergence between 2,2- and 3,3-oxetanes.

Part 2: Chemical Liability – The Acid Challenge

The primary failure mode for 2,2-disubstituted oxiranes and oxetanes is acid-catalyzed hydrolysis. This is relevant for oral drugs exposed to gastric pH (1.2–2.0) or during acidic workups in synthesis.[2]

Mechanism of Failure

The hydrolysis follows an A-1 or A-2 mechanism depending on the nucleophile, but the transition state has significant carbocation character.

- Protonation: The ether oxygen accepts a proton.[2][5]
- Ring Opening: The C-O bond breaks at the more substituted carbon (C2).[5]

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- Trapping: Water attacks the tertiary carbocation, forming a 1,2-diol (from oxirane) or 1,3-diol (from oxetane).

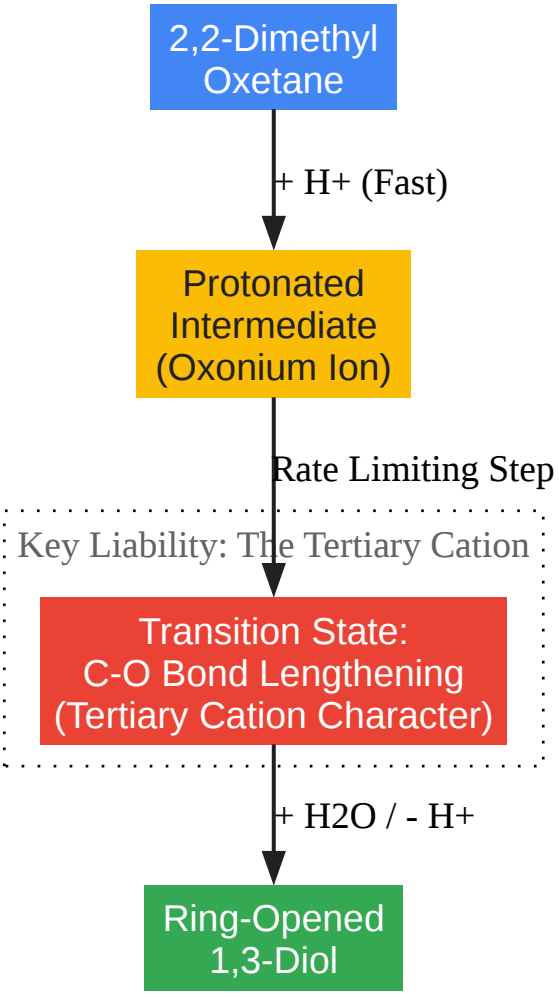

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Figure 2: Acid-catalyzed degradation pathway. The 2,2-substitution stabilizes the transition state (TS), accelerating decomposition.

Part 3: Metabolic Stability in Drug Design[4]

While chemical stability is a liability, metabolic stability is often the motivation for using these rings.

Oxetanes as Bioisosteres[6]

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- 3,3-Oxetanes: Widely used to replace gem-dimethyl groups.[6][7] They are metabolically robust because the 3-position has no protons to abstract, and the steric bulk protects the ether oxygen.
- 2,2-Oxetanes: Rarely used as scaffolds. While they block metabolic oxidation at the C2 position, their chemical instability in the stomach (low pH) usually precludes their use as oral drugs.

Tetrahydrofurans (THF)[1]

- Challenge: Unsubstituted THFs are metabolic "soft spots," prone to P450 oxidation at the

  -carbon to form lactones or ring-opened metabolites.
- Solution:2,2-Disubstitution effectively blocks this metabolic hotspot. Unlike the strained rings, 2,2-THFs are chemically stable enough to survive gastric pH, making them excellent motifs for improving metabolic half-life (

).

Part 4: Experimental Protocols

To validate the viability of a 2,2-disubstituted ether scaffold, you must perform a "Chemical-Metabolic Cross-Check."

Protocol A: Acid Stability Assessment (SGF Assay)

Determine if the scaffold survives the stomach.

Reagents:

- Simulated Gastric Fluid (SGF): 0.2 % (w/v) NaCl in 0.7 % (v/v) HCl, pH ~1.2.
- Internal Standard: Tolbutamide or similar stable compound.

Workflow:

- Preparation: Prepare a 10 mM stock of the test compound in DMSO.

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- Incubation: Spike stock into SGF (final conc. 10 µM) at 37°C.
- Sampling: Aliquot at

  min.
- Quench: Immediately quench with cold Acetonitrile (1:3 ratio) to stop hydrolysis.
- Analysis: LC-MS/MS monitoring parent ion depletion.

Interpretation:

- remaining at 60 min: Stable (Likely THF or 3,3-oxetane).
- remaining at 60 min: Labile (Likely 2,2-oxirane or 2,2-oxetane). Action: Modify scaffold.

Protocol B: Microsomal Stability (HLM)

Determine if the substitution blocks metabolism.

Reagents:

- Human Liver Microsomes (HLM) (20 mg/mL protein).
- NADPH regenerating system.

Workflow:

- Incubation: Incubate compound (1 µM) with HLM (0.5 mg/mL) and NADPH at 37°C.
- Sampling:

  min.
- Analysis: LC-MS/MS. Calculate Intrinsic Clearance (

).

Data Integration: Compare

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of the 2,2-disubstituted analog vs. the unsubstituted parent. A successful design shows a

reduction in

without compromising acid stability.

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